

An In-depth Technical Guide to Tetrakis(trimethylsiloxy)silane

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Compound of Interest

Compound Name: **Tetrakis(trimethylsiloxy)silane**

Cat. No.: **B1585261**

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This guide provides an overview of the fundamental physicochemical properties of **Tetrakis(trimethylsiloxy)silane**, a compound of significant interest in materials science and organic synthesis. The information is tailored for researchers, scientists, and professionals in drug development.

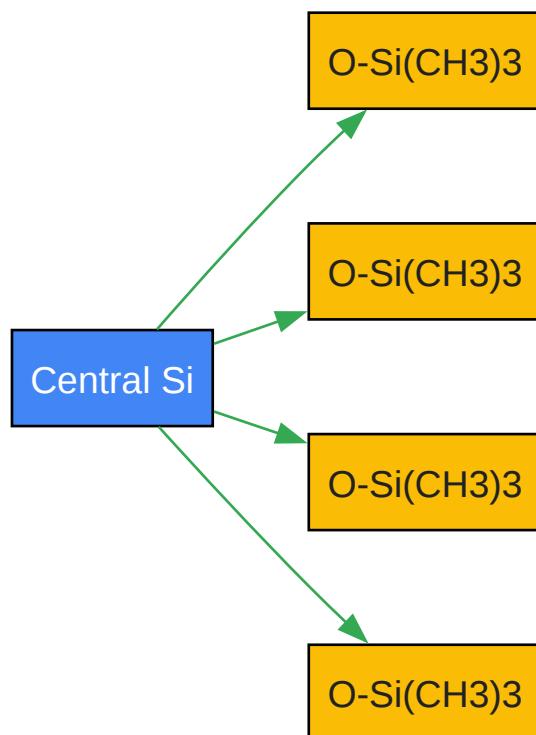
Physicochemical Data

The core quantitative data for **Tetrakis(trimethylsiloxy)silane** is summarized in the table below, offering a clear and concise reference for laboratory and research applications.

Property	Value
Molecular Formula	C ₁₂ H ₃₆ O ₄ Si ₅ [1] [2]
Linear Formula	[(CH ₃) ₃ SiO] ₄ Si [3]
Molecular Weight	384.84 g/mol [1] [2] [3] [4]

Molecular Structure and Connectivity

To visualize the molecular structure of **Tetrakis(trimethylsiloxy)silane**, a logical relationship diagram has been generated. This diagram illustrates the central silicon atom bonded to four trimethylsiloxy groups, providing a clear representation of the molecule's composition.



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*Molecular connectivity of **Tetrakis(trimethylsiloxy)silane**.*

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References

- 1. calpaclab.com [calpaclab.com]
- 2. Tetrakis(trimethylsiloxy)silane | C₁₂H₃₆O₄Si₅ | CID 19086 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 四(三甲基硅氧基)硅烷 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. gelest.com [gelest.com]
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[<https://www.benchchem.com/product/b1585261#tetrakis-trimethylsiloxy-silane-molecular-weight-and-formula>]

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